An In-depth Technical Guide to 2,3-Dinitroaniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Dinitroaniline*
CAS No.:	*602-03-9*
Cat. No.:	*B3427559*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dinitroaniline is an organic compound belonging to the dinitroaniline class, which are characterized by an aniline molecule substituted with two nitro groups.[1] Specifically, in **2,3-Dinitroaniline**, these nitro groups are located at the second and third positions on the benzene ring relative to the amino group.[1] This compound, with the CAS number 602-03-9, serves as a crucial intermediate in the synthesis of various organic compounds, finding applications in the pharmaceutical and dye industries.[2][3] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, applications, and safety protocols.

Core Chemical and Physical Properties

2,3-Dinitroaniline is a yellow, needle-like crystalline solid.[2][3] It is insoluble in water but soluble in organic solvents.[3] The key physicochemical properties are summarized in the table below for quick reference.

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Property	Value	Reference
CAS Number	602-03-9	[1][2]
Molecular Formula	C6H5N3O4	[2][4]
Molecular Weight	183.12 g/mol	[2][3]
Appearance	Yellow crystalline powder/needle-like solid	[2][3]
Melting Point	126-127 °C	[2]
Boiling Point	423.9±25.0 °C at 760 mmHg	[2]
Density	1.6±0.1 g/cm³	[2]
Flash Point	210.2±23.2 °C	[2]
Solubility	Insoluble in water, soluble in organic solvents	[2][3]

Synthesis and Reactivity

While specific laboratory-scale synthesis protocols for **2,3-Dinitroaniline** are not extensively detailed in readily available literature, the preparation of dinitroanilines, in general, involves the nitration of an aniline derivative or the amination of a dinitrobenzene derivative. For instance, 2,4-Dinitroaniline can be prepared by reacting 1-chloro-2,4-dinitrobenzene with ammonia.[1][5] A similar nucleophilic aromatic substitution approach could theoretically be employed for the synthesis of **2,3-Dinitroaniline**.

A characteristic reaction of dinitroanilines is their reduction.[1] The nitro groups can be selectively or fully reduced to amino groups using various reducing agents. For example, selective reduction to a diamine can be achieved with sulfides, while catalytic hydrogenation over nickel or palladium can lead to the formation of triaminobenzenes.[1]

Applications in Research and Development

2,3-Dinitroaniline is primarily utilized as an intermediate in the synthesis of more complex molecules.[3][6] Its applications span several industrial and research sectors:

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- Pharmaceutical Intermediates: It is categorized as a pharmaceutical intermediate, suggesting its role as a building block in the synthesis of active pharmaceutical ingredients (APIs).[2][3] The dinitroaniline scaffold is a component of some bioreductive prodrugs designed for cancer therapy.[7] These compounds are selectively activated in the hypoxic (low oxygen) environment of tumors.[7]

- Dyes and Pigments: Dinitroanilines are historical and current intermediates in the manufacturing of dyes and pigments.[1][3]

- Chemical Reagents: It can also be employed as a reagent in various chemical reactions and as a cross-linking agent in polymer chemistry.[3]

The following diagram illustrates a generalized workflow for utilizing a dinitroaniline compound in the synthesis of a potential therapeutic agent.

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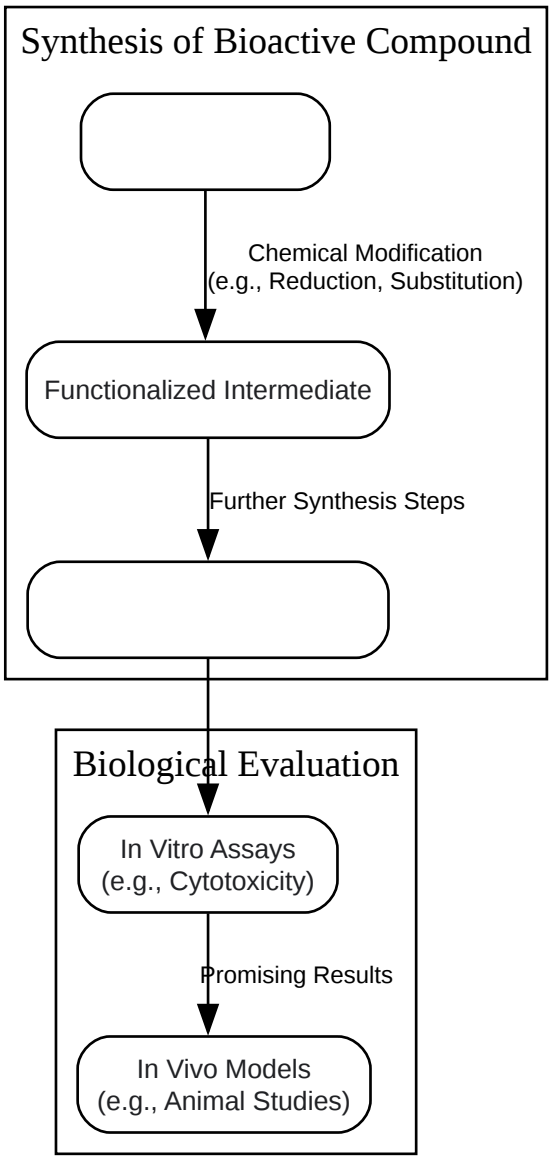

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Caption: Generalized workflow for the development of a therapeutic agent from **2,3-Dinitroaniline**.

Safety and Handling

2,3-Dinitroaniline is a toxic and potentially explosive compound that requires careful handling in a laboratory setting.[1][2]

Hazard Identification:

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- Toxicity: Toxic by ingestion and inhalation.[2][8] May cause skin and eye irritation.[2] Prolonged or repeated exposure may cause damage to organs such as the kidneys, liver, heart, and blood.

- Flammability and Explosivity: Dinitroanilines can be explosive and flammable when exposed to heat, friction, or shock.[1][9] They may form explosive mixtures with air when heated.[8]

Recommended Handling Procedures:

- Ventilation: Handle in a well-ventilated area, preferably under a chemical fume hood.[10]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[10] For weighing and handling the neat chemical, a NIOSH-approved respirator may be necessary.[11]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat and sources of ignition.[10]

- Disposal: Dispose of waste in accordance with local, regional, and national regulations.

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[10]

- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[10]

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

Conclusion

2,3-Dinitroaniline is a valuable chemical intermediate with significant applications in the pharmaceutical and dye industries. Its synthesis and reactivity, particularly the reduction of its nitro groups, allow for the creation of a diverse range of more complex molecules. However, its

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toxicity and potential for explosivity necessitate strict adherence to safety protocols. For researchers and drug development professionals, a thorough understanding of the properties and handling requirements of **2,3-Dinitroaniline** is essential for its safe and effective use in the laboratory.

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